

# (-)-Ampelopsin A: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: (-)-Ampelopsin A

Cat. No.: B1654844

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**DISCLAIMER:** The compound of interest for this guide is (-)-Ampelopsin A, a resveratrol dimer. It is crucial to distinguish this from the flavonoid Ampelopsin, which is a common synonym for Dihydromyricetin (DHM). The physical, chemical, and biological properties of these two compounds are distinct. This document pertains exclusively to (-)-Ampelopsin A.

## Core Physical and Chemical Properties

(-)-Ampelopsin A is a naturally occurring resveratrol dimer found in plants such as *Ampelopsis glandulosa* var. *hancei* and *Vitis vinifera*.<sup>[1]</sup> Its chemical structure and properties are summarized below.

Property	Data
Molecular Formula	C <sub>28</sub> H <sub>22</sub> O <sub>7</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	470.477 g·mol <sup>-1</sup> <a href="#">[1]</a>
CAS Number	(-)Ampelopsin A: 280561-81-1 <a href="#">[1]</a> (+)-Ampelopsin A: 130608-11-6 <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	(1S,8S,9R,16S)-8,16-bis(4-hydroxyphenyl)-15-oxatetracyclo[8.6.1.0 <sup>2,7</sup> .0 <sup>14,17</sup> ]heptadeca-2(7),3,5,10(17),11,13-hexaene-4,6,9,12-tetrol <a href="#">[2]</a>
Appearance	Data not available in the search results.
Melting Point	Data not available in the search results.
Solubility	Data not available in the search results. General solubility information for flavonoids or resveratrol dimers suggests potential solubility in organic solvents like acetone, ethanol, and DMSO, but specific quantitative data for (-)-Ampelopsin A is lacking.
Spectroscopic Data	<sup>1</sup> H-NMR (300 MHz, acetone-d <sub>6</sub> ): Resonances at δ 6.64/6.14 and 6.42/6.21 assigned as meta protons on two tetra-substituted aromatic rings. <sup>13</sup> C-NMR (acetone-d <sub>6</sub> ): Data available in specialized databases. Mass Spectrum: Data available confirming the molecular weight.

## Experimental Protocols

### Isolation and Purification of Ampelopsin A from *Vitis vinifera* Stem Bark

The following protocol is based on the methodology described for the isolation of Ampelopsin A from the stem bark of *Vitis vinifera*.

#### a) Extraction:

- Air-dry the stem bark of *Vitis vinifera*.
- Grind the dried material into a coarse powder.
- Extract the powdered bark with 80% aqueous ethanol (EtOH) at room temperature.
- Filter the extract and concentrate it under reduced pressure to obtain a crude extract.

b) Fractionation:

- Suspend the crude EtOH extract in water.
- Perform sequential solvent partitioning with n-hexane, chloroform (CHCl<sub>3</sub>), ethyl acetate (EtOAc), and n-butanol (n-BuOH).
- Collect each solvent fraction separately.

c) Purification:

- Subject the EtOAc-soluble fraction to silica gel column chromatography.
- Elute the column with a gradient solvent system of CHCl<sub>3</sub>-MeOH (e.g., starting with 20:1 and gradually increasing polarity).
- Monitor the collected fractions by thin-layer chromatography (TLC).
- Combine fractions showing similar TLC profiles.
- Further purify the combined fractions using preparative high-performance liquid chromatography (HPLC) to yield pure Ampelopsin A.

d) Structural Characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Dissolve the purified compound in a suitable deuterated solvent (e.g., acetone-d<sub>6</sub>). Acquire <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra to elucidate the chemical structure.

- Mass Spectrometry (MS): Analyze the purified compound using mass spectrometry to determine its molecular weight and confirm the molecular formula.

## Biological Activity and Signaling Pathways

(-)-Ampelopsin A has demonstrated neuroprotective effects. Studies have shown its involvement in modulating key signaling pathways related to neuronal health and cognitive function.

### Modulation of the BDNF/CREB Signaling Pathway

Ampelopsin A has been found to ameliorate cognitive and memory deficits in preclinical models, partly through the upregulation of the Brain-Derived Neurotrophic Factor (BDNF) and cAMP response element-binding protein (CREB) signaling cascade in the hippocampus. This pathway is crucial for neuronal survival, synaptic plasticity, and memory formation.

The proposed mechanism involves Ampelopsin A promoting the expression of CREB, which in turn enhances the transcription of BDNF. BDNF then binds to its receptor, TrkB, initiating downstream signaling that supports neuronal function and protects against neurodegeneration.

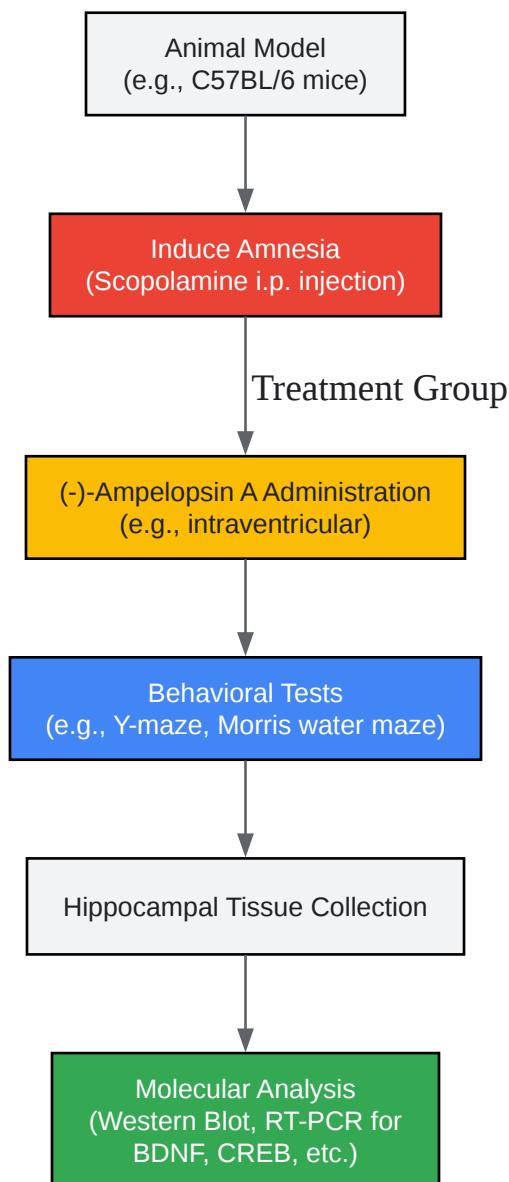


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Caption: (-)-Ampelopsin A signaling via the BDNF/CREB pathway.

## Experimental Workflow for Assessing Neuroprotective Effects

The following workflow outlines a typical experimental procedure to evaluate the effects of (-)-Ampelopsin A on a scopolamine-induced dementia model.



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## References

- 1. Ampelopsin A - Wikipedia [en.wikipedia.org]

- 2. Ampelopsin A | C28H22O7 | CID 182999 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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